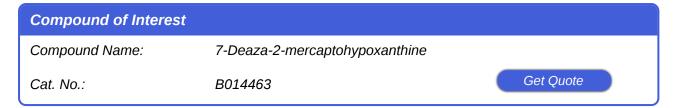


Navigating the Stability of 7-Deaza-2-mercaptohypoxanthine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the storage and stability of **7-Deaza-2-mercaptohypoxanthine**, a crucial purine analogue in biochemical research and drug discovery. Understanding the stability profile of this compound is paramount for ensuring the integrity of experimental results and the viability of potential therapeutic applications. This document synthesizes available data on its storage, potential degradation pathways, and outlines a general protocol for conducting stability studies.

Core Physicochemical Properties and Storage Recommendations

While exhaustive quantitative stability data for **7-Deaza-2-mercaptohypoxanthine** is not extensively published, data from suppliers and studies on analogous compounds provide a strong foundation for its proper handling and storage.

Table 1: Physicochemical Properties and Recommended Storage for **7-Deaza-2-mercaptohypoxanthine**



Parameter	Value	Source
Molecular Formula	C ₆ H ₅ N₃OS	Generic
Melting Point	335-345°C (decomposes)	Generic
Solubility	Aqueous Alkali, DMF	Generic
Short-Term Storage	Room Temperature	[1]
Long-Term Storage	-20°C	[1]

Understanding Stability: Insights from Analagous Compounds

The stability of **7-Deaza-2-mercaptohypoxanthine** can be inferred from studies on related thiopurine compounds, such as 6-mercaptopurine. These analogues are susceptible to oxidation and other degradation pathways.

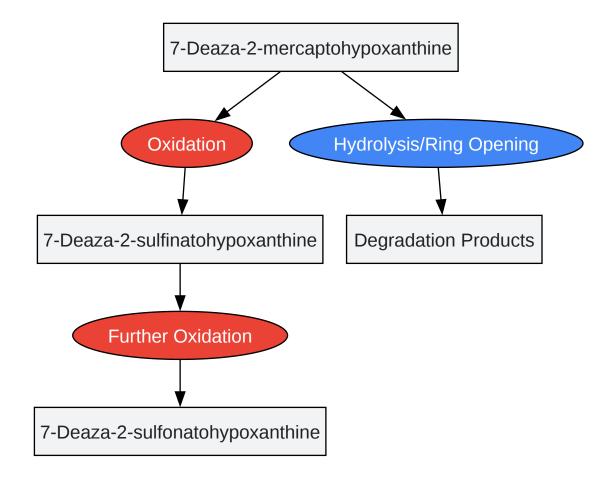
Potential Degradation Pathways

Based on the degradation of 6-mercaptopurine, the sulfur-containing functional group in **7-Deaza-2-mercaptohypoxanthine** is a likely site for degradation. Oxidation can lead to the formation of sulfinates and sulfonates. Additionally, the purine-like ring system may be susceptible to cleavage under certain conditions. One study on the degradation of 6-mercaptopurine identified purine-6-sulfinate, purine-6-sulfonate, and hypoxanthine as degradation by-products[2].

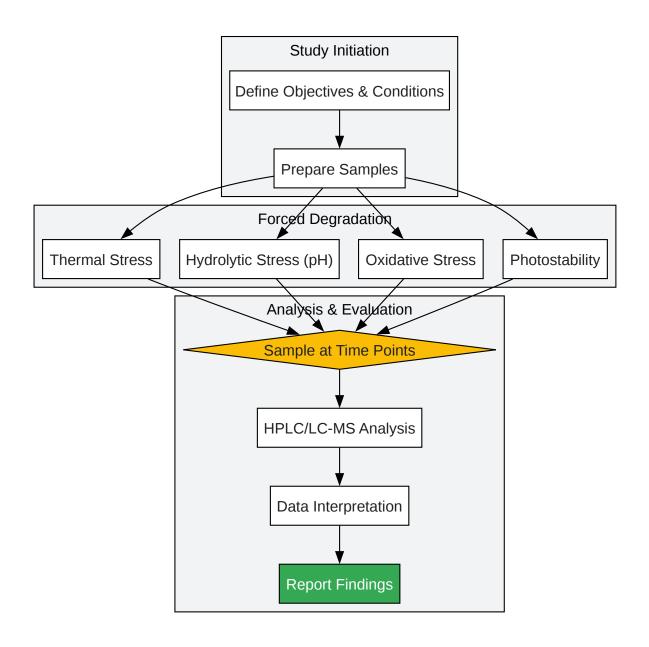
The stability of a related compound, 8-amino-7-deazapurine, has been noted to be low under acidic conditions, suggesting that pH is a critical factor in the stability of 7-deazapurine derivatives.

The following diagram illustrates a hypothetical degradation pathway for **7-Deaza-2-mercaptohypoxanthine** based on known degradation of similar compounds.









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